

Technical Guide: (S)-(-)-2-Bromopropionic Acid

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Compound of Interest

Compound Name: (S)-(-)-2-Bromopropionic acid

Cat. No.: B016716

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **(S)-(-)-2-Bromopropionic acid**, a chiral building block significant in organic synthesis and pharmaceutical development.^[1] Its utility in creating enantiomerically pure compounds makes it a valuable component in the synthesis of various biologically active molecules, including antimitotic tripeptides with potential as antitumor agents.^{[1][2]}

Physicochemical Properties

The key quantitative properties of **(S)-(-)-2-Bromopropionic acid** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	152.97 g/mol [2][3][4][5]
Molecular Formula	C ₃ H ₅ BrO ₂ [2][3][4][5]
CAS Number	32644-15-8[4]
Density	1.696 g/mL at 20 °C[5][6]
Melting Point	-35 °C[1][6]
Boiling Point	78 °C at 4 mmHg[6]
Appearance	Slightly Yellow Clear Liquid[4] or Colorless, red or green clear liquid[1]
Purity	≥ 98%[1]
Refractive Index	n _{20/D} 1.470
Optical Rotation	[α] _{20/D} -25°, neat

Molecular Structure

The molecular structure of **(S)-(-)-2-Bromopropionic acid** is illustrated below. The stereochemistry at the second carbon is of the (S) configuration.

Caption: Chemical structure of **(S)-(-)-2-Bromopropionic acid**.

Determination of Molecular Weight

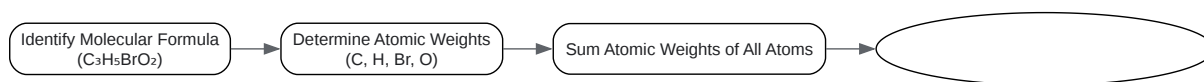
The molecular weight of a compound such as **(S)-(-)-2-Bromopropionic acid** is a fundamental property calculated from its molecular formula and the atomic weights of its constituent elements. It is not determined through experimental protocols involving signaling pathways.

The workflow for determining the molecular weight is as follows:

- Identify the Molecular Formula: The molecular formula for **(S)-(-)-2-Bromopropionic acid** is C₃H₅BrO₂. [2][3][4][5]
- Determine the Atomic Weights: The standard atomic weights of the constituent elements are:

- Carbon (C): ~12.011 amu
- Hydrogen (H): ~1.008 amu
- Bromine (Br): ~79.904 amu
- Oxygen (O): ~15.999 amu
- Calculate the Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - $(3 * 12.011) + (5 * 1.008) + (1 * 79.904) + (2 * 15.999) = 152.97 \text{ g/mol}$

The process is a straightforward calculation based on the established chemical formula.



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Caption: Workflow for calculating molecular weight.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. 2-Bromopropionic acid, (S)- | C₃H₅BrO₂ | CID 642232 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (S)-2-Bromopropionic acid | CymitQuimica [cymitquimica.com]
- 5. (S)-2-Bromopropionic acid | 32644-15-8 | FB19309 [biosynth.com]

- 6. (S)-(-)-2-BROMOPROPIONIC ACID | 32644-15-8 [chemicalbook.com]
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